

2,4-Dichloro-6-methylphenol CAS number 1570-65-6

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Compound of Interest

Compound Name: 2,4-Dichloro-6-methylphenol

Cat. No.: B073991

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An In-Depth Technical Guide to **2,4-Dichloro-6-methylphenol** (CAS 1570-65-6)

Foreword: A Multifaceted Halogenated Phenol

2,4-Dichloro-6-methylphenol, a halogenated derivative of cresol, is a compound of significant interest due to its potent antimicrobial properties. This guide provides a comprehensive technical overview of its chemical characteristics, synthesis, mechanisms of action, applications, and toxicological profile. The information herein is synthesized from established scientific literature and databases to support advanced research and development activities.

Core Chemical and Physical Identity

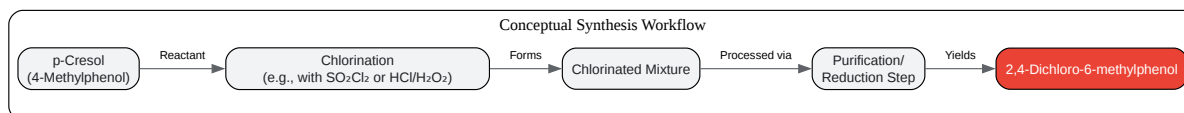
2,4-Dichloro-6-methylphenol, registered under CAS number 1570-65-6, is a white to off-white crystalline solid with a slight phenolic odor.^{[1][2]} Its fundamental structure consists of a phenol ring substituted with two chlorine atoms at positions 2 and 4, and a methyl group at position 6.^[1] This specific substitution pattern is critical to its chemical behavior and biological activity.

Table 1: Physicochemical Properties of **2,4-Dichloro-6-methylphenol**

Property	Value	Source(s)
CAS Number	1570-65-6	[1][2][3][4]
Molecular Formula	C ₇ H ₆ Cl ₂ O	[1][2][3][4]
Molecular Weight	~177.03 g/mol	[1][2][4]
IUPAC Name	2,4-dichloro-6-methylphenol	[3][4]
Appearance	White to off-white crystalline powder/solid	[1][2]
Solubility	Sparingly soluble in water; Soluble in organic solvents like ethanol and acetone	[1]
InChI Key	WJQZZLQMLJPKQH-UHFFFAOYSA-N	[2][3]
SMILES	<chem>Cc1cc(Cl)cc(Cl)c1O</chem>	[3][5]

Synthesis Pathway: Chlorination of p-Cresol

The synthesis of chlorinated phenols often involves the direct chlorination of a phenol precursor. While specific industrial synthesis protocols for **2,4-dichloro-6-methylphenol** are proprietary, a common approach involves the controlled chlorination of p-cresol (4-methylphenol). Patents related to similar compounds, such as 2,6-dichloro-4-methylphenol, describe processes where 4-methylphenol is chlorinated and subsequently treated with a reductant to achieve the desired product in high purity.[6][7] The regioselectivity of the chlorination is a key challenge, influenced by catalysts and reaction conditions.



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Caption: Conceptual workflow for the synthesis of **2,4-Dichloro-6-methylphenol**.

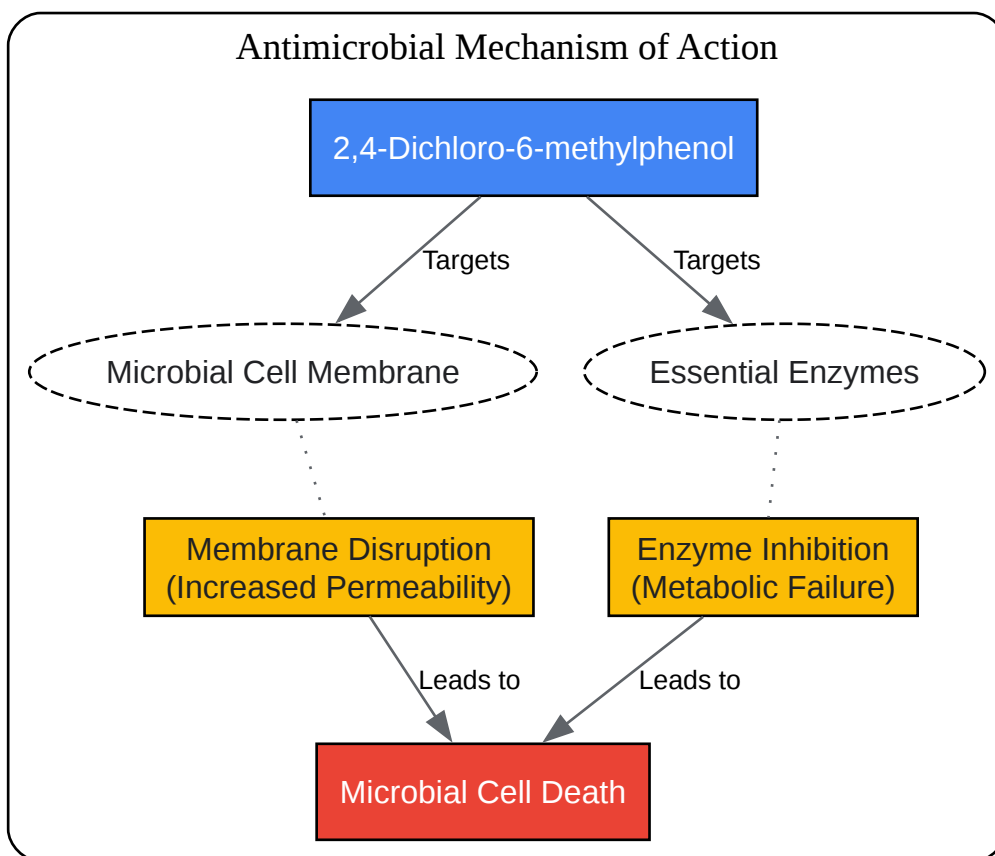
Antimicrobial Mechanism of Action

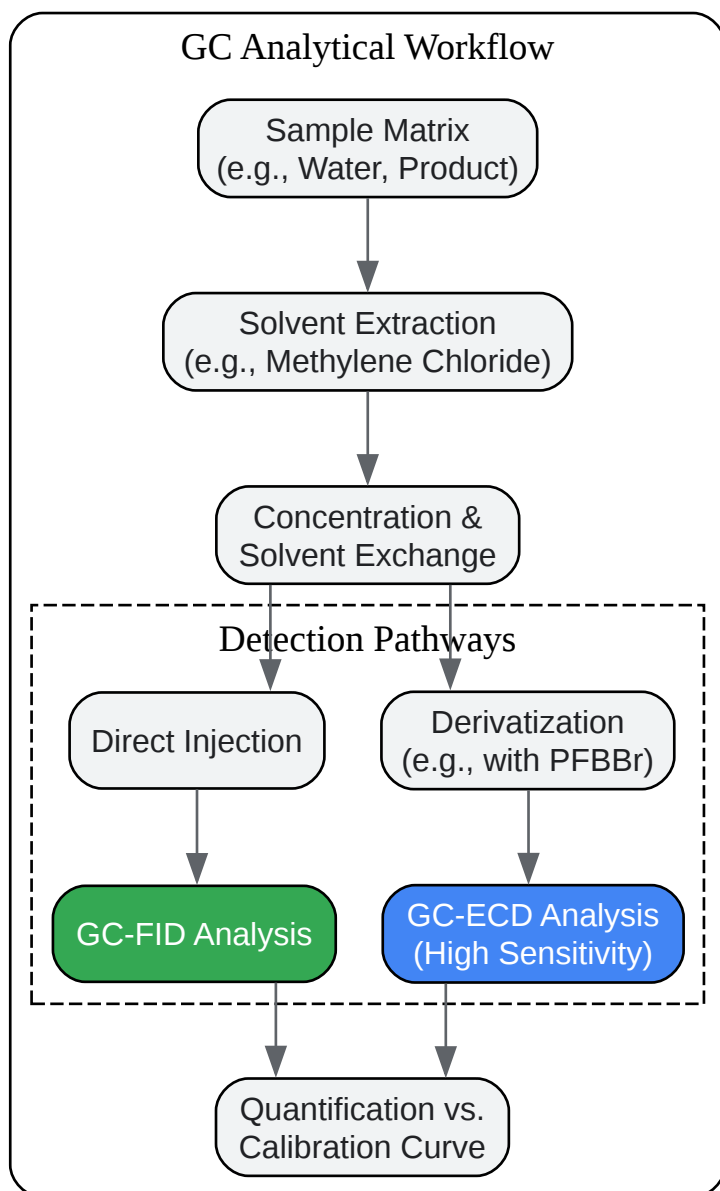
2,4-Dichloro-6-methylphenol exhibits broad-spectrum activity against a range of microorganisms, including bacteria, fungi, and viruses.^[1] Its primary mechanism of action is characteristic of phenolic compounds: the disruption of microbial cellular integrity and function.

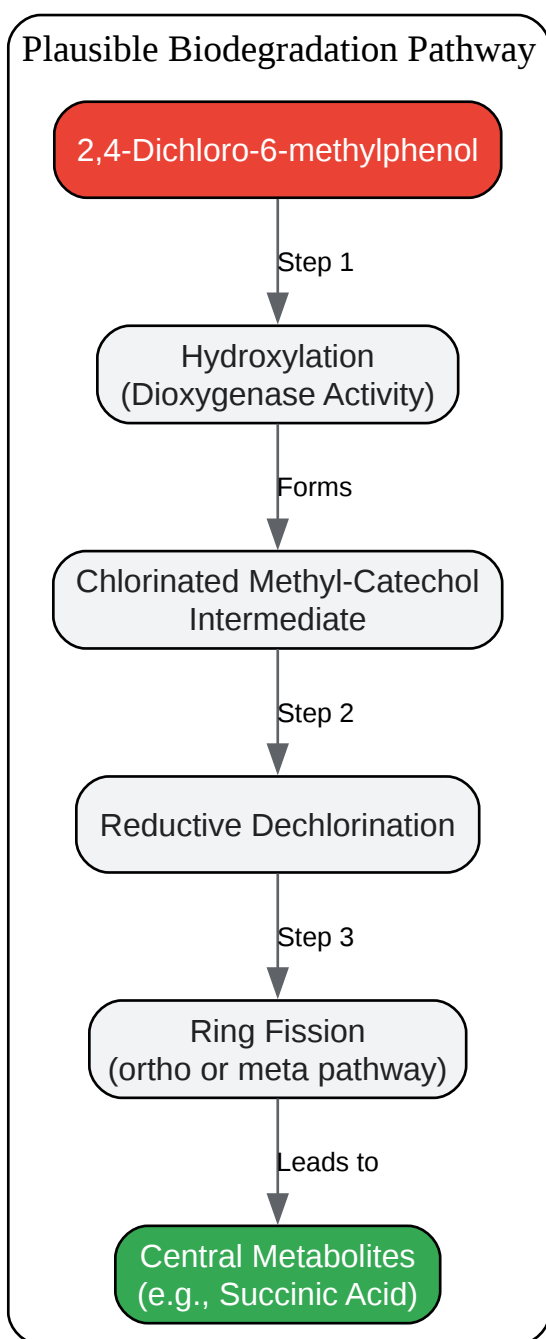
Core Mechanisms:

- **Membrane Disruption:** The compound compromises the microbial cell membrane, leading to increased permeability, leakage of essential intracellular components (such as ions and metabolites), and ultimately, cell death.^[1]
- **Enzyme Inhibition:** It inhibits essential enzymes within the microorganism, interfering with critical metabolic pathways necessary for growth and proliferation.^[1]

This dual-action approach makes it an effective agent for controlling microbial contamination.^[1] The lipophilic nature of the phenol ring allows it to penetrate the lipid-rich cell membranes, while the electronegative chlorine atoms enhance its antimicrobial potency.







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